# Technical Guide: Synthesis and Characterization of 1,2-Dihydro Desoximetasone

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1,2-Dihydro Desoxymetasone* |
| *CAS No.:* | *432-54-2* |
| *Cat. No.:* | *B121294* |

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## Introduction & Strategic Significance

1,2-Dihydro Desoximetasone (CAS: 432-54-2) is the saturated A-ring analog of Desoximetasone.[1] In the context of pharmaceutical development, it serves two critical roles:

- Synthetic Precursor: It is the immediate penultimate intermediate in the industrial synthesis of Desoximetasone, requiring only

  -dehydrogenation to yield the final API.[1]

- Impurity Standard: It is a monitored "Related Compound" (USP/EP) used to validate the efficiency of the dehydrogenation step and to quantify over-hydrogenated degradation products in stability studies.[1]

This guide focuses on the de novo synthesis of the molecule via the Fluorohydrin Route, which ensures high structural fidelity and avoids the selectivity issues inherent in trying to partially hydrogenate Desoximetasone.

## Chemical Identity[1][2][3][4][5][6]

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- IUPAC Name:

  -Fluoro-

  -dihydroxy-

  -methylpregn-4-ene-3,20-dione[1][2]

- Molecular Formula:

  [1]

- Molecular Weight: 378.48 g/mol [1][3][4][5]

- Key Structural Feature: Absence of the C1-C2 double bond present in Desoximetasone.[1]

# Synthesis Strategy: The Epoxide Opening Route

The most robust synthesis targets the opening of a

-epoxide precursor with hydrogen fluoride (HF).[1] This method installs the requisite

-fluorine and

-hydroxyl groups with precise stereochemistry on the pregn-4-ene core.[1]

## Reaction Scheme Overview

The synthesis proceeds from the Epoxide Precursor (

-epoxy-21-acetoxy-16

-methylpregn-4-ene-3,20-dione).[1]

- Fluorination: Regioselective opening of the epoxide using HF/Urea or aqueous HF to yield the fluorohydrin.[1]

- Hydrolysis: Deprotection of the C21-acetate group to release the free alcohol.[1]

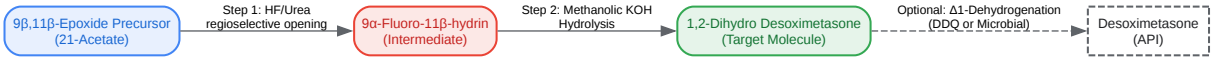


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Figure 1: Synthetic pathway from the epoxide precursor to 1,2-Dihydro Desoximetasone.[1]

# Detailed Experimental Protocol

## Step 1: Epoxide Opening (Fluorination)

Objective: Introduce the fluorine atom at C9 in the

-configuration.[1]

- Reagents:
  - Precursor:

    -Epoxy-21-acetoxy-16

    -methylpregn-4-ene-3,20-dione (1.0 eq)[1]
  - Reagent: HF-Urea complex (70% HF in pyridine or urea) — Safer alternative to anhydrous HF.[1]
  - Solvent: Dichloromethane (DCM)[1]
- Procedure:
  - Dissolution: Dissolve 10.0 g of the Epoxide Precursor in 100 mL of DCM in a polyethylene or Teflon-lined reactor (Glass reacts with HF).
  - Addition: Cool the solution to 0°C. Dropwise add 15 mL of HF-Urea complex while maintaining temperature

    °C.
  - Reaction: Stir at 0–5°C for 4 hours. Monitor by TLC (Mobile phase: Toluene/Ethyl Acetate 1:1) for disappearance of epoxide.[1]
  - Quench: Pour the reaction mixture carefully into a stirred mixture of ice water (200 mL) and aqueous ammonia (to neutralize excess HF). Caution: Exothermic.

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- Extraction: Separate the organic layer.[1] Wash with saturated

  (2 x 50 mL) and brine (50 mL).

- Drying: Dry over anhydrous

  and concentrate under vacuum to yield the crude 21-acetate intermediate.

## Step 2: Hydrolysis of C21-Acetate

Objective: Remove the protecting group to yield the final 1,2-dihydro target.[1]

- Reagents:
  - Crude Fluorohydrin Intermediate[1][6]
  - Base: Potassium Hydroxide (KOH)[1]
  - Solvent: Methanol (MeOH)[1]
- Procedure:
  - Dissolution: Dissolve the crude residue from Step 1 in 100 mL of nitrogen-sparged Methanol.
  - Hydrolysis: Add 1.05 eq of KOH (dissolved in minimal water) at 0°C.
  - Stir: Stir at 0°C for 30–60 minutes. Note: Avoid high temperatures to prevent degradation of the corticoid side chain (Mattox rearrangement).[1]
  - Neutralization: Neutralize with Acetic Acid to pH 6–7.
  - Workup: Concentrate methanol to 20% volume. Pour into ice water (300 mL). The product typically precipitates.[1]
  - Purification: Filter the solid. Recrystallize from Acetone/Hexane or purify via Flash Chromatography (Silica gel, DCM/MeOH gradient).[1]

# Characterization & Validation

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To validate the identity of 1,2-Dihydro Desoximetasone and distinguish it from Desoximetasone (API), specific spectral markers must be confirmed.

## Analytical Data Summary

| Technique | Parameter | 1,2-Dihydro Desoximetasone (Target) | Desoximetasone (API) |
|---|---|---|---|
| HPLC | RRT (Relative Retention Time) | ~1.1 - 1.2 (More lipophilic) | 1.00 (Reference) |
| Mass Spec | Molecular Ion | 379.2 | 377.2 |
| 1H NMR | C1/C2 Region | Multiplets at 1.5–2.5 ppm (Saturated) | Doublets at 6.0–7.3 ppm (Vinylic) |
| 1H NMR | C4 Proton | Singlet at ~5.7 ppm | Singlet at ~6.0 ppm |
| 19F NMR | C9-Fluorine | Singlet at ~ -165 ppm | Singlet at ~ -165 ppm |

## Critical NMR Interpretation

The definitive proof of structure is the absence of vinylic protons at C1 and C2.

- Desoximetasone: Shows a characteristic AB system (or doublets) for H-1 and H-2 in the downfield region (6.0–7.3 ppm).[1]
- 1,2-Dihydro Analog: These signals are absent.[1] Instead, the aliphatic region (1.0–2.5 ppm) integrates for additional protons corresponding to the saturated

  bridge.[1]

## Workflow Diagram: Isolation & QC

The following workflow ensures the material meets "Reference Standard" grade (>98% purity).

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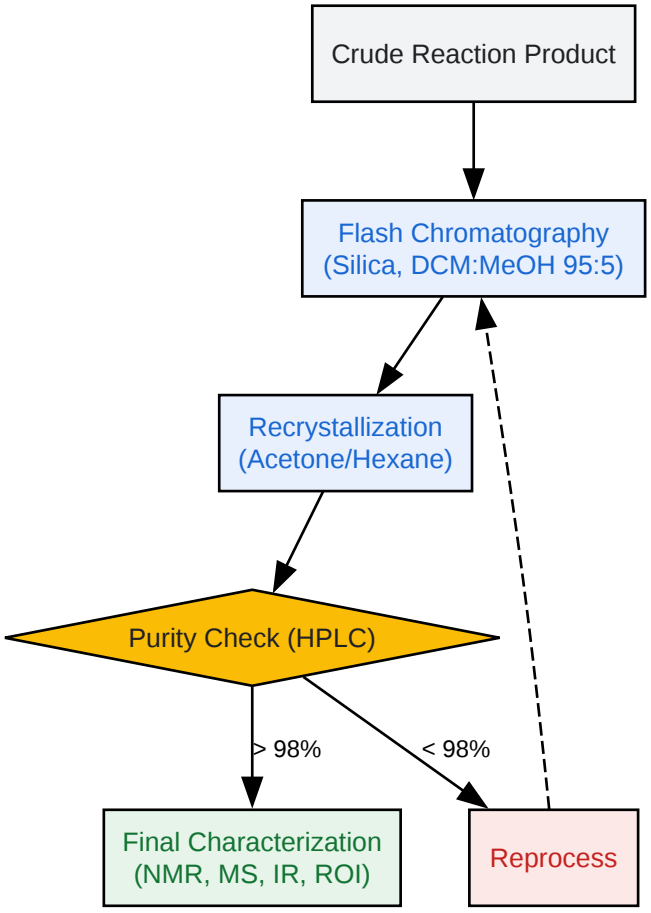


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Figure 2: Purification and Quality Control workflow for Reference Standard generation.

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